

In-vitro Antifungal Spectrum of (Rac)-Luliconazole: A Technical Guide

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Compound of Interest		
Compound Name:	(Rac)-Luliconazole	
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Introduction

Luliconazole, a novel imidazole antifungal agent, has demonstrated potent and broad-spectrum in-vitro activity against a wide range of pathogenic fungi. It is the R-enantiomer of lanoconazole, a racemic mixture, and exhibits greater antifungal potency.[1][2][3] The S-enantiomer of luliconazole is reported to be inactive.[2] This technical guide provides a comprehensive overview of the in-vitro antifungal spectrum of luliconazole, detailing its minimum inhibitory concentrations (MICs) against various fungal species, the experimental protocols for susceptibility testing, and its mechanism of action. While the topic specifies " (Rac)-Luliconazole," the vast majority of published research and clinical use focuses on the active R-enantiomer, Luliconazole. Therefore, the data presented herein pertains to Luliconazole.

Quantitative In-vitro Susceptibility Data

The in-vitro efficacy of luliconazole has been extensively evaluated against a diverse array of fungal pathogens. The following tables summarize the minimum inhibitory concentration (MIC) data from various studies, providing a comparative look at its activity.

Table 1: In-vitro Activity of Luliconazole against Dermatophytes



Fungal Species	No. of Isolates	MIC Range (μg/mL)	MIC₅₀ (μg/mL)	MIC ₉₀ (μg/mL)	Geometri c Mean MIC (µg/mL)	Referenc e(s)
Trichophyt on rubrum	320	0.00012- 0.0025	0.00025	0.0005	0.00022	[4]
59	0.00012- 0.004	-	0.001	-	[1]	
10	≤0.00012- 0.0005	-	-	-	[5]	_
Trichophyt on mentagrop hytes	320	0.00012– 0.0025	0.00025	0.0005	0.000265	[4]
26	0.00024– 0.002	-	0.001	-	[1]	
10	0.00025– 0.001	-	-	-	[5]	
Trichophyt on tonsurans	1	0.000125	-	-	-	[4]
10	0.0005– 0.002	-	-	-	[5]	
Epidermop hyton floccosum	1	0.000125	-	-	-	[4]
1	0.001	-	-	-	[1]	

Table 2: In-vitro Activity of Luliconazole against Candida Species



Fungal Species	No. of Isolates	MIC Range (μg/mL)	MIC₅ο (μg/mL)	MIC90 (μg/mL)	Geometri c Mean MIC (µg/mL)	Referenc e(s)
Candida albicans	10	0.031–0.13	-	-	-	[5]
5	0.031–0.25	-	-	-	[1]	
26	0.007–2	-	-	-		_
Candida glabrata	5	0.007–2	-	-	0.85	[6]
Candida kefyr	3	0.007–2	-	-	1.14	[6]
Pichia kudriavzevi i (C. krusei)	1	0.007–2	-	-	-	[6]
Candida stellatoidea	1	0.007–2	-	-	-	[6]
All Candida isolates	17	-	-	-	0.133	

Table 3: In-vitro Activity of Luliconazole against Aspergillus Species



Fungal Species	No. of Isolates	MIC Range (μg/mL)	MIC50 (μg/mL)	MIC90 (μg/mL)	Geometri c Mean MIC (µg/mL)	Referenc e(s)
Aspergillus fumigatus	101	≤0.0004– 0.125	0.002	0.015	-	[7][8]
Aspergillus niger complex (clinical)	37	0.00024– 0.125	0.00195	0.125	0.00295	[9]
All Aspergillus isolates	-	-	-	-	0.098	[3]

Experimental Protocols

The in-vitro antifungal susceptibility testing of luliconazole is predominantly conducted following standardized methodologies from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

Broth Microdilution Method (CLSI M38-A2 for Filamentous Fungi and M27-A3/M60 for Yeasts)

This is the most frequently cited method for determining the MIC of luliconazole.[1][3][6]

- Preparation of Luliconazole Stock Solution: Luliconazole is typically dissolved in dimethyl sulfoxide (DMSO) to create a high-concentration stock solution.
- Serial Dilutions: Two-fold serial dilutions of the Iuliconazole stock solution are prepared in RPMI-1640 medium (with L-glutamine, without sodium bicarbonate, and buffered with MOPS buffer to a pH of 7.0).
- Inoculum Preparation: Fungal isolates are cultured on appropriate agar, such as Sabouraud dextrose agar. For filamentous fungi, conidial suspensions are prepared and adjusted to a



specific concentration (e.g., 0.4×10^4 to 5×10^4 CFU/mL). For yeasts, cell suspensions are adjusted to a final concentration of approximately 0.5×10^3 to 2.5×10^3 cells/mL.

- Inoculation of Microdilution Plates: 96-well microdilution plates are filled with the diluted luliconazole solutions, and then the fungal inoculum is added to each well.
- Incubation: The plates are incubated at a controlled temperature, typically 35°C. The
 incubation period varies depending on the fungus: 24-48 hours for Candida species and 4896 hours or longer for dermatophytes and Aspergillus species.[2][3]
- MIC Determination: The MIC is the lowest concentration of luliconazole that causes a significant inhibition of fungal growth (typically ≥50% or ≥80% inhibition) compared to the growth in the drug-free control well. The endpoint can be determined visually or spectrophotometrically.[10]

Agar Dilution Method (for Malassezia species)

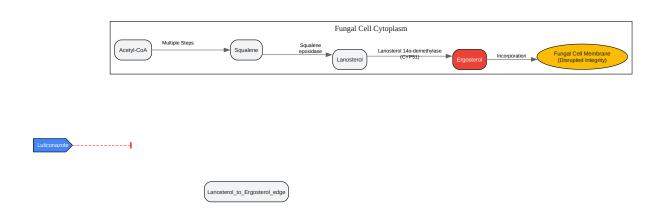
Due to the specific growth requirements of Malassezia species, an agar dilution method is often employed.

- Medium Preparation: A suitable medium, such as Dixon's or Leeming-Notman agar, is prepared.
- Incorporation of Luliconazole: Luliconazole is incorporated into the molten agar at various concentrations.
- Inoculation: The fungal suspension is spotted onto the surface of the agar plates.
- Incubation: Plates are incubated at 30-32°C for a sufficient duration to allow for growth on the control plate.
- MIC Determination: The MIC is the lowest concentration of luliconazole that prevents visible growth of the fungus.

Visualizations Mechanism of Action of Luliconazole



Luliconazole, like other imidazole antifungals, targets the fungal cell membrane by inhibiting the synthesis of ergosterol, a vital component for maintaining cell integrity and function.[8][11][12] [13] The primary target is the enzyme lanosterol 14α -demethylase, which is encoded by the ERG11 gene.



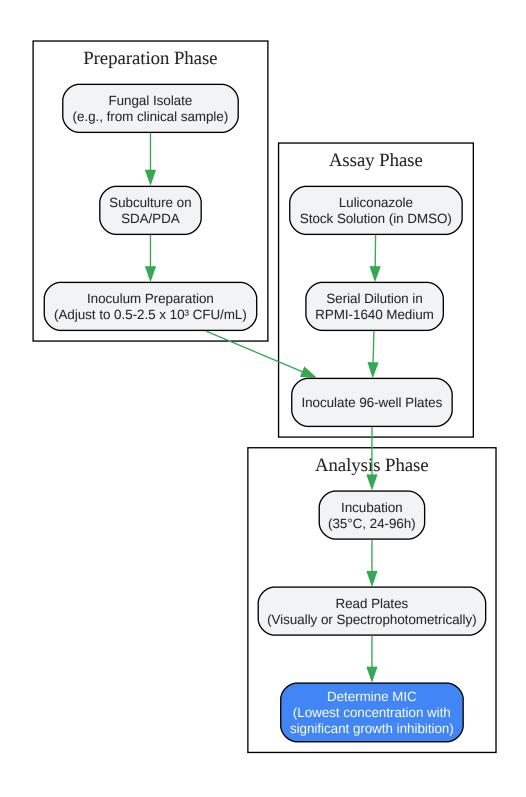
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Caption: Luliconazole inhibits ergosterol biosynthesis.

Experimental Workflow for In-vitro Antifungal Susceptibility Testing

The following diagram outlines the typical workflow for determining the MIC of luliconazole using the broth microdilution method.





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References

- 1. Luliconazole for the treatment of fungal infections: an evidence-based review PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Luliconazole for the treatment of fungal infections: an evidence-based review PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Luliconazole demonstrates potent in vitro activity against dermatophytes recovered from patients with onychomycosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. In vitro antifungal activities of luliconazole, a new topical imidazole PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. selleckchem.com [selleckchem.com]
- 8. In Vitro and In Vivo Activity of Luliconazole (NND-502) against Planktonic Cells and Biofilms of Azole Resistant Aspergillus fumigatus [mdpi.com]
- 9. brieflands.com [brieflands.com]
- 10. In vitro antifungal activity of luliconazole (NND-502), a novel imidazole antifungal agent PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. ijprajournal.com [ijprajournal.com]
- 13. go.drugbank.com [go.drugbank.com]
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